

3-Methyltetrahydrofuran: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Methyltetrahydrofuran

Cat. No.: B083541

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CAS Number: 13423-15-9

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-Methyltetrahydrofuran** (3-MeTHF), a versatile and increasingly important solvent in the fields of chemical synthesis and drug development. This document details its physicochemical properties, safety information, synthesis protocols, and key applications, with a focus on its role as a green alternative to traditional solvents.

Physicochemical and Safety Properties

3-Methyltetrahydrofuran (3-MeTHF) is a cyclic ether that is gaining popularity as a more environmentally friendly substitute for solvents like tetrahydrofuran (THF) and diethyl ether.[\[1\]](#) Its physical and chemical characteristics, along with critical safety data, are summarized below.

Physicochemical Properties of 3-Methyltetrahydrofuran

The following table outlines the key physicochemical properties of 3-MeTHF.

Property	Value	Reference
CAS Number	13423-15-9	[2]
Molecular Formula	C ₅ H ₁₀ O	[2]
Molecular Weight	86.13 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	89 °C	[3]
Melting Point	-136 °C	
Density	0.87 g/cm ³	[1]
Refractive Index	1.41	
Solubility in Water	Good	[1]
logP (Octanol/Water)	1.1	

Safety and Hazard Information

3-MeTHF is a flammable liquid and requires careful handling. The pertinent safety information is provided in the table below.

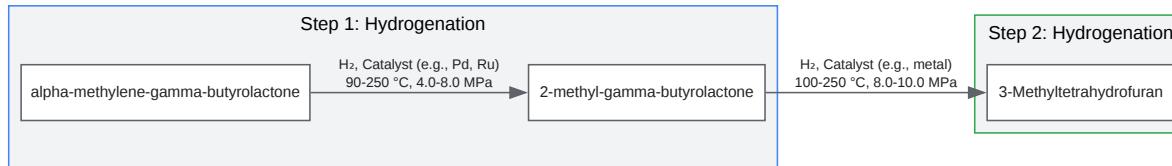
Hazard Identification	GHS Classification and Precautionary Statements	Reference
Pictograms	Danger	[2] [4]
Hazard Statements	H225: Highly flammable liquid and vapor. H314: Causes severe skin burns and eye damage. H336: May cause drowsiness or dizziness.	[2] [4]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P403+P235: Store in a well-ventilated place. Keep cool.	[4]
Flash Point	-11 °C	
Incompatible Materials	Strong oxidizing agents	[5]

Synthesis of 3-Methyltetrahydrofuran

Several synthetic routes to **3-Methyltetrahydrofuran** have been developed, often with the goal of utilizing renewable feedstocks. One prominent method involves a two-step hydrogenation process starting from alpha-methylene-gamma-butyrolactone.

Synthesis Workflow Diagram

The following diagram illustrates a common synthetic pathway to **3-Methyltetrahydrofuran**.



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Caption: Synthesis of 3-MeTHF via a two-step hydrogenation process.

Experimental Protocol: Two-Step Hydrogenation of alpha-methylene-gamma-butyrolactone

This protocol is a general representation based on patented synthesis methods.[\[3\]](#)

Step 1: Synthesis of 2-methyl-gamma-butyrolactone

- Catalyst and Reactant Loading: In a high-pressure reactor, a suitable catalyst (e.g., palladium on carbon) is loaded along with the starting material, alpha-methylene-gamma-butyrolactone.
- Reaction Conditions: The reactor is purged and pressurized with hydrogen to a pressure of 4.0 to 8.0 MPa. The reaction mixture is heated to a temperature between 135°C and 165°C.
[\[3\]](#)
- Monitoring and Completion: The reaction is monitored for the consumption of hydrogen and the formation of 2-methyl-gamma-butyrolactone, typically by gas chromatography (GC).
- Isolation: Upon completion, the catalyst is filtered off, and the resulting 2-methyl-gamma-butyrolactone is purified, usually by distillation.

Step 2: Synthesis of 3-Methyltetrahydrofuran

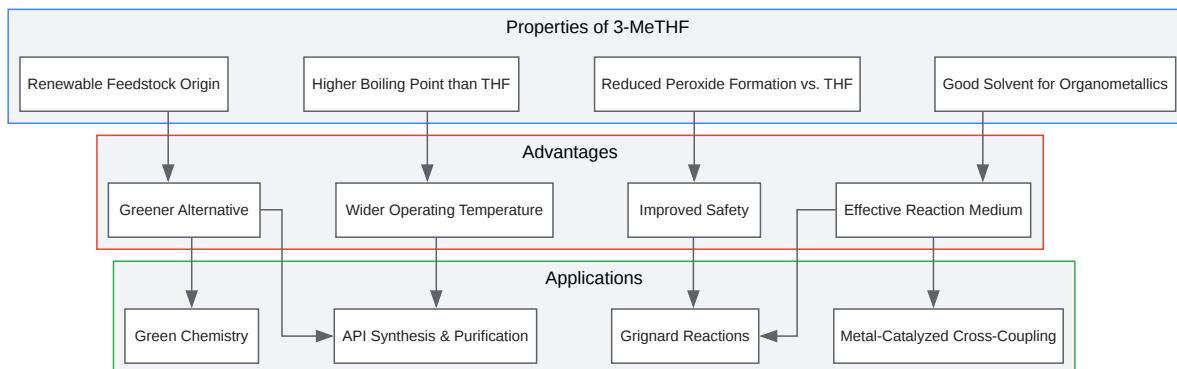
- Reactant Loading: The purified 2-methyl-gamma-butyrolactone from Step 1 is charged into a high-pressure reactor with a second hydrogenation catalyst.
- Reaction Conditions: The reactor is pressurized with hydrogen to a pressure of 8.0 to 10.0 MPa and heated to a temperature between 215°C and 250°C.[\[3\]](#)
- Monitoring and Completion: The progress of the reaction to form **3-Methyltetrahydrofuran** is monitored by GC.
- Purification: After the reaction is complete, the catalyst is removed by filtration, and the final product, **3-Methyltetrahydrofuran**, is purified by distillation.

Applications in Research and Development

3-Methyltetrahydrofuran has emerged as a valuable solvent in various areas of chemical research and drug development, primarily due to its favorable properties as a "green" solvent.

Logical Relationship of 3-MeTHF's Advantages and Applications

The following diagram illustrates the relationships between the advantageous properties of 3-MeTHF and its primary applications.



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Caption: Advantages and applications of 3-MeTHF.

Key Application Areas

- Green Chemistry: Derived from renewable resources such as levulinic acid, 3-MeTHF is considered a more sustainable solvent compared to petroleum-derived ethers like THF.[1]
- Organometallic Reactions: It is an excellent medium for Grignard reactions, often providing better yields and selectivity compared to THF.[1]
- Pharmaceutical Synthesis: 3-MeTHF is increasingly used in the synthesis and purification of active pharmaceutical ingredients (APIs), where its lower peroxide formation tendency enhances safety.[1]
- Biocatalysis and Extractions: Its unique properties also make it suitable for certain biocatalytic transformations and for the extraction of natural products.

Experimental Protocol: Grignard Reaction Using 3-Methyltetrahydrofuran

This protocol provides a general procedure for conducting a Grignard reaction, highlighting the use of 3-MeTHF as a greener alternative to THF.

Objective: To prepare a Grignard reagent and perform a subsequent reaction with an electrophile in **3-Methyltetrahydrofuran**.

Materials:

- Magnesium turnings
- Anhydrous **3-Methyltetrahydrofuran** (3-MeTHF)
- Alkyl or aryl halide (e.g., bromobenzene)
- Electrophile (e.g., benzophenone)
- Iodine crystal (as an initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask, condenser, and addition funnel (all oven-dried)
- Magnetic stirrer and stir bar

Procedure:

- Apparatus Setup: Assemble the oven-dried glassware (round-bottom flask, condenser, and addition funnel) under an inert atmosphere (e.g., nitrogen or argon).
- Initiation of Grignard Reagent Formation: Place the magnesium turnings and a small crystal of iodine in the round-bottom flask. Add a small portion of the anhydrous 3-MeTHF.
- Addition of Halide: Dissolve the alkyl or aryl halide in anhydrous 3-MeTHF and add it to the addition funnel. Add a small amount of this solution to the magnesium suspension. The reaction is typically initiated by gentle heating, and the disappearance of the iodine color and the formation of a cloudy solution indicate the start of the reaction.

- Completion of Grignard Reagent Formation: Once the reaction has initiated, add the remaining halide solution dropwise from the addition funnel at a rate that maintains a gentle reflux. After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with Electrophile: Cool the Grignard reagent to 0 °C. Dissolve the electrophile in anhydrous 3-MeTHF and add it dropwise to the stirred Grignard reagent.
- Workup: After the reaction is complete (as monitored by TLC), quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extraction and Purification: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, dry with anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or recrystallization.

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